

Spectroscopic Profile of (16R)-Dihydrositsirikine: A Technical Guide

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Compound of Interest

Compound Name: (16R)-Dihydrositsirikine

Cat. No.: B15561841

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Abstract

(16R)-Dihydrositsirikine is a monoterpenoid indole alkaloid identified in the plant *Catharanthus roseus* (L.) G. Don, a species renowned for its rich diversity of bioactive compounds. As a member of the Corynantheine class of alkaloids, its structural elucidation is critical for understanding its chemical properties and potential pharmacological applications. This technical guide provides a summary of the spectroscopic data required for the unequivocal identification of **(16R)-Dihydrositsirikine**, outlines generalized experimental protocols for obtaining such data, and presents a logical workflow for its isolation and characterization. While the definitive structural elucidation was reported by Kutney and Brown in 1966, this guide serves to consolidate the expected spectroscopic profile for contemporary research purposes.

Chemical Structure and Properties

- IUPAC Name: methyl (2R)-2-[(2S,3R,12bS)-3-ethyl-1,2,3,4,6,7,12,12b-octahydroindolo[2,3-a]quinolizin-2-yl]-3-hydroxypropanoate

- Molecular Formula: $C_{21}H_{28}N_2O_3$
- Molecular Weight: 356.47 g/mol
- CAS Number: 6519-26-2

Spectroscopic Data

The following tables summarize the expected spectroscopic data for **(16R)-Dihydrositsirikine**. It is important to note that while the foundational work on the structural elucidation of dihydrositsirikine was published, the specific numerical data from the original publication is not readily accessible. Therefore, the tables are presented as a template for the expected data based on the known structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: 1H NMR Spectroscopic Data (Expected)

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment
Data not available				

Table 2: ^{13}C NMR Spectroscopic Data (Expected)

Chemical Shift (δ) ppm	Carbon Type	Assignment
Data not available		

Infrared (IR) Spectroscopy

Table 3: IR Absorption Bands (Expected)

Wavenumber (cm ⁻¹)	Functional Group Assignment
Data not available	

Mass Spectrometry (MS)

Table 4: Mass Spectrometry Data (Expected)

m/z	Fragmentation Assignment
Data not available	

Experimental Protocols

The following are generalized experimental protocols for the acquisition of spectroscopic data for indole alkaloids like **(16R)-Dihydrositsirikine**.

Isolation of (16R)-Dihydrositsirikine

A general procedure for the isolation of alkaloids from *Catharanthus roseus* involves the following steps:

- **Extraction:** The dried and powdered plant material (e.g., leaves, stems) is subjected to extraction with a suitable solvent, typically methanol or ethanol, at room temperature.
- **Acid-Base Partitioning:** The crude extract is acidified (e.g., with 5% citric acid) and partitioned with a non-polar solvent (e.g., hexane) to remove fats and waxes. The aqueous layer is then basified (e.g., with ammonia) to a pH of 9-10 and extracted with a chlorinated solvent (e.g., dichloromethane or chloroform) to isolate the crude alkaloid mixture.
- **Chromatographic Separation:** The crude alkaloid mixture is subjected to column chromatography over silica gel or alumina, with a gradient elution system of increasing polarity (e.g., hexane-ethyl acetate followed by ethyl acetate-methanol) to separate the individual alkaloid fractions.
- **Purification:** Fractions containing **(16R)-Dihydrositsirikine** are further purified by preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to yield

the pure compound.

Spectroscopic Analysis

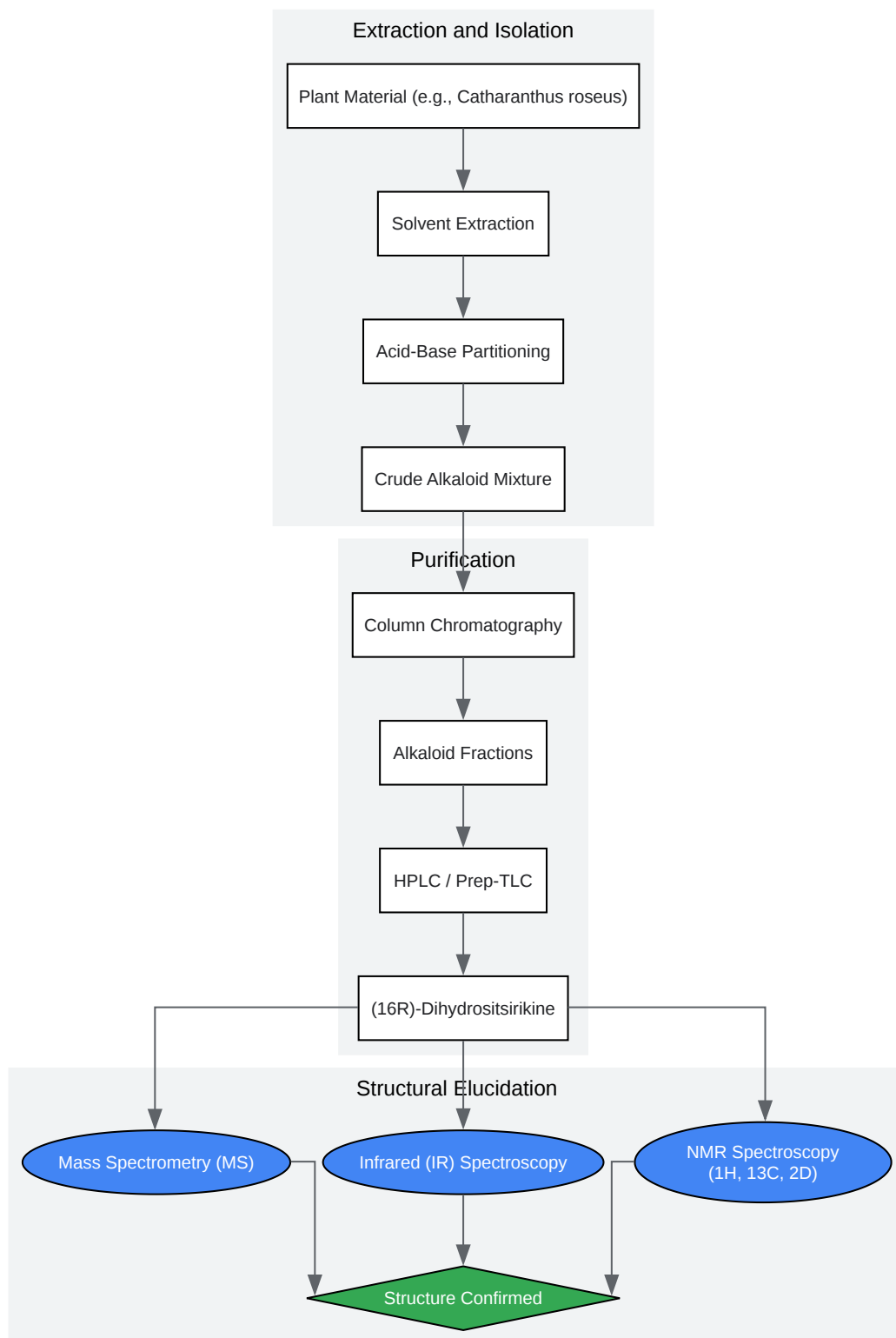
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Sample Preparation: 5-10 mg of the purified compound is dissolved in approximately 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a 5 mm NMR tube.
 - ^1H NMR Spectroscopy: ^1H NMR spectra are recorded on a 400 MHz or higher field spectrometer. Data acquisition parameters typically include a spectral width of 12-16 ppm, a sufficient number of scans for a good signal-to-noise ratio, and a relaxation delay of 1-2 seconds.
 - ^{13}C NMR Spectroscopy: ^{13}C NMR spectra are recorded on the same instrument, typically at a frequency of 100 MHz or higher. A larger number of scans is usually required. DEPT (Distortionless Enhancement by Polarization Transfer) experiments can be performed to aid in the assignment of carbon multiplicities (CH , CH_2 , CH_3).
 - 2D NMR Spectroscopy: For complete structural assignment, 2D NMR experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are performed.
- Infrared (IR) Spectroscopy:
 - Sample Preparation: A small amount of the sample is prepared as a thin film on a KBr plate or mixed with KBr powder and pressed into a pellet.
 - Data Acquisition: The IR spectrum is recorded using an FTIR (Fourier Transform Infrared) spectrometer, typically over a range of $4000\text{-}400\text{ cm}^{-1}$.
- Mass Spectrometry (MS):
 - Sample Introduction: The sample is introduced into the mass spectrometer via direct infusion or after separation by gas chromatography (GC) or liquid chromatography (LC).
 - Ionization: Electron Ionization (EI) or Electrospray Ionization (ESI) is commonly used.

- Analysis: The mass-to-charge ratio (m/z) of the molecular ion and fragment ions are determined. High-resolution mass spectrometry (HRMS) is used to determine the exact mass and elemental composition.

Workflow Visualization

The following diagram illustrates a typical workflow for the isolation and structural elucidation of a natural product like **(16R)-Dihydrositsirikine**.

Workflow for Natural Product Isolation and Characterization

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Caption: General workflow for the isolation and structural characterization of **(16R)-Dihydrositsirikine**.

Conclusion

The spectroscopic characterization of **(16R)-Dihydrositsirikine** is fundamental for its positive identification and for enabling further research into its biological activities. This guide provides a framework for the expected spectroscopic data and outlines the necessary experimental procedures for its acquisition. The provided workflow illustrates the logical steps from plant material to a fully characterized natural product. Access to the original spectral data from the primary literature would be invaluable for direct comparison and confirmation in future studies.

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